

Application Note: High-Yield Industrial Synthesis of 2-Methoxy-5-nitropyridine

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Compound of Interest

Compound Name: 5-Methoxy-2-nitropyridine

CAS No.: 126739-64-8

Cat. No.: B597772

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Executive Summary

This application note details the industrial protocol for synthesizing 2-Methoxy-5-nitropyridine, a critical intermediate in the manufacturing of anticancer therapeutics (e.g., kinase inhibitors) and agrochemicals. While multiple routes exist, this guide focuses on the Nucleophilic Aromatic Substitution (

) of 2-Chloro-5-nitropyridine with sodium methoxide. This route is selected for its superior atom economy, scalability, and safety profile compared to direct nitration methods.[1]

Key Performance Indicators (KPIs):

- Target Yield: >90% isolated yield.
- Purity: >99.0% (HPLC area %).
- Critical Quality Attribute (CQA): Control of hydrolytic impurity (2-Hydroxy-5-nitropyridine) <0.1%.

Process Chemistry & Thermodynamics

Reaction Mechanism

The synthesis proceeds via an addition-elimination mechanism (

). The strong electron-withdrawing nitro group (

) at the 5-position activates the pyridine ring, making the carbon at the 2-position highly electrophilic and susceptible to attack by the methoxide anion (

).

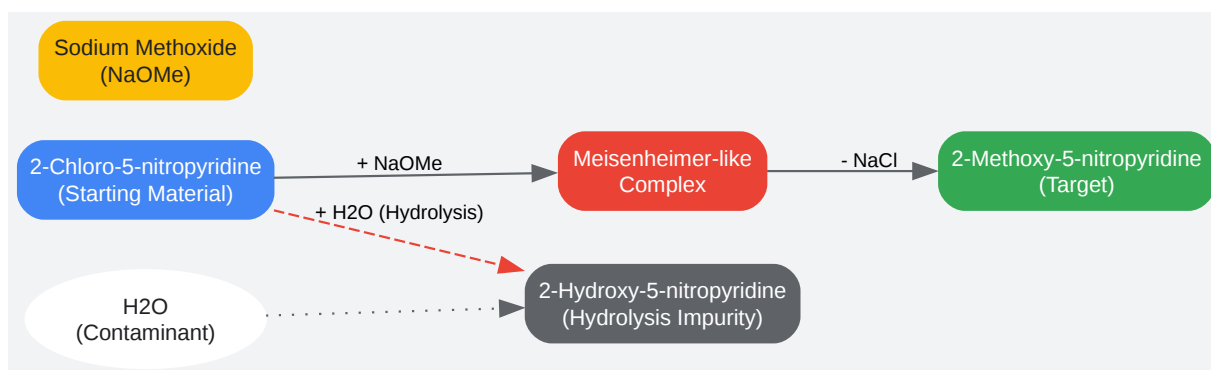
Reaction Equation:

Thermodynamic Considerations

- **Exothermicity:** The reaction is significantly exothermic. On an industrial scale (>50 kg), uncontrolled addition of sodium methoxide can lead to thermal runaways, solvent boiling, and ring-opening decomposition.
- **Kinetics:** The reaction rate is second-order (dependent on both substrate and nucleophile concentrations).
- **Impurity Profile:** The primary side reaction is hydrolysis caused by moisture, converting the starting material or product into 2-Hydroxy-5-nitropyridine (pyridone tautomer), which is difficult to remove downstream.

Visualizing the Pathway

The following diagram illustrates the reaction pathway and potential side reactions.



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Figure 1: Reaction mechanism highlighting the critical

pathway and moisture-induced hydrolysis risk.

Industrial Protocol: Step-by-Step Methodology

Scale: Pilot Batch (10 kg output basis) Equipment: 100L Glass-Lined Reactor (GLR) with jacketed cooling/heating, reflux condenser, and overhead dosing vessel.

Materials & Specifications

Reagent	CAS	Eq.	Role	Specification
2-Chloro-5-nitropyridine	4548-45-2	1.0	Substrate	Purity >98%; Moisture <0.5%
Sodium Methoxide	124-41-4	1.05 - 1.1	Nucleophile	30% w/w solution in Methanol
Methanol (Anhydrous)	67-56-1	5-7 Vol	Solvent	Water content <0.05% (Critical)
Water (Deionized)	7732-18-5	~10 Vol	Quench	Conductivity <5 μS/cm

Execution Procedure

Step 1: Reactor Preparation & Charging

- Inert the reactor with

to remove atmospheric moisture.
- Charge Methanol (40 L) and 2-Chloro-5-nitropyridine (10.0 kg).
- Agitate at 150 RPM until fully dissolved.
- Cool the solution to 0°C – 5°C. Note: Lower temperature prevents immediate exotherm spikes during initial dosing.

Step 2: Controlled Addition (The Critical Phase)

- Load Sodium Methoxide 30% solution (12.5 kg) into the dosing vessel.
- Initiate addition to the main reactor.
 - Rate: 0.5 kg/min .
 - Temp Limit: Maintain internal temperature <15°C.
 - Causality: Rapid addition causes local hotspots, increasing the formation of dimeric impurities and safety risks.
- After addition is complete, stir at 5°C for 30 minutes.

Step 3: Reaction Completion

- Slowly warm the reactor to 20°C – 25°C (Room Temp) over 1 hour.
- IPC (In-Process Control) 1: Sample for HPLC.
 - Specification: Starting Material < 0.5%.[\[2\]](#)[\[3\]](#)
 - Action: If SM > 0.5%, heat to reflux (65°C) for 1 hour, then re-sample. (Usually not required if agitation is adequate).

Step 4: Quench & Precipitation

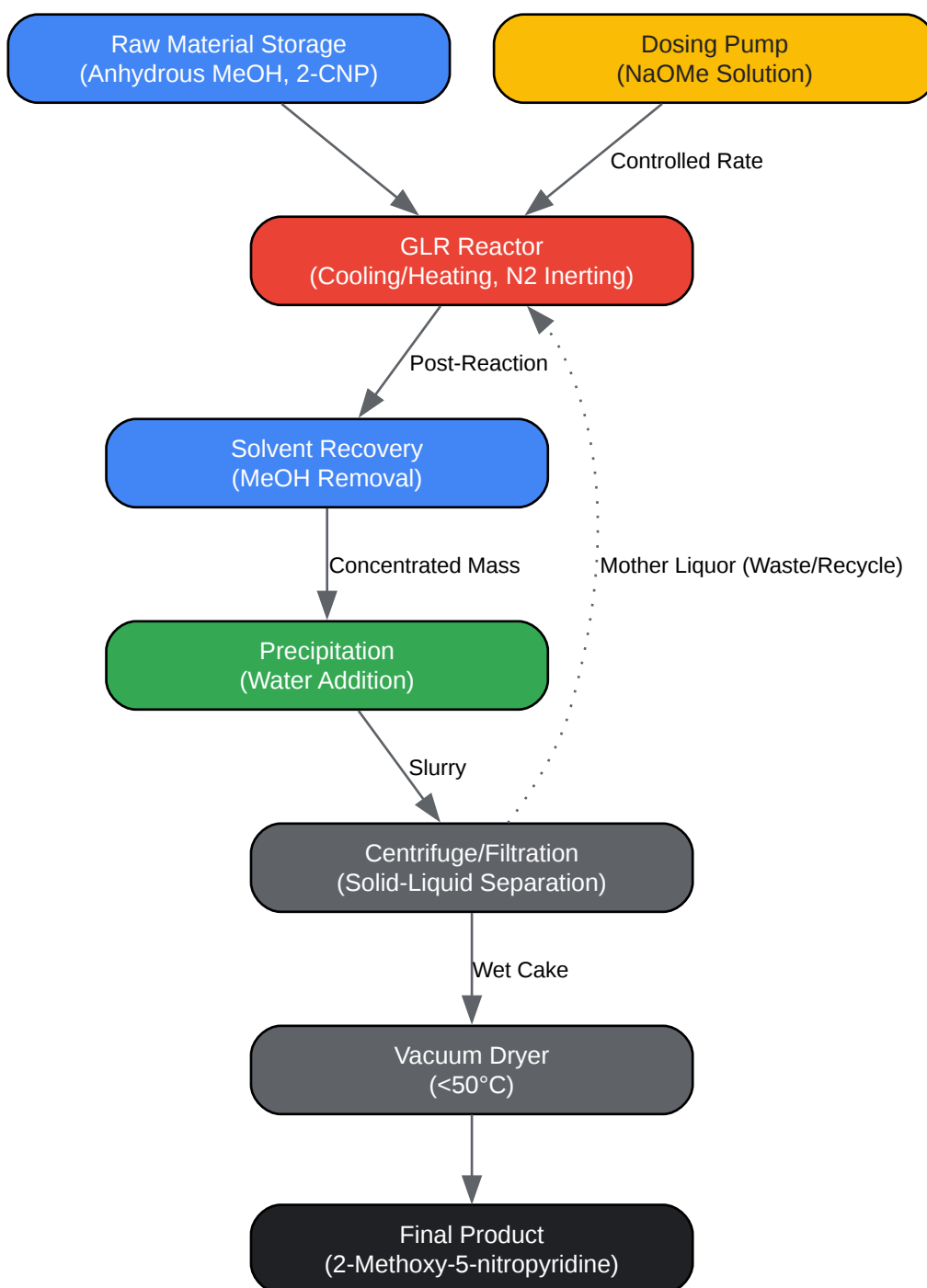
- Once IPC passes, distill off approximately 50% of the Methanol under reduced pressure (keep $T < 50^{\circ}\text{C}$). Reason: Increases yield by reducing solubility of product during water addition.
- Cool residue to 20°C .
- Slowly add Deionized Water (50 L) over 1 hour. The product will precipitate as a pale yellow/white solid.
 - Exotherm Note: Mixing MeOH/Water is exothermic; control temp $< 30^{\circ}\text{C}$.
- Cool slurry to $0^{\circ}\text{C} - 5^{\circ}\text{C}$ and age for 2 hours to maximize recovery.

Step 5: Filtration & Drying^[4]^[5]

- Filter the slurry using a centrifuge or Nutsche filter.
- Wash: Wash the cake with Water (2 x 10 L) to remove NaCl and residual alkalinity.
 - Check: Filtrate pH should be neutral (pH 7-8).
- Drying: Dry in a vacuum tray dryer at $45^{\circ}\text{C} - 50^{\circ}\text{C}$ for 12 hours.
 - Limit: Do not exceed 60°C ; product may sublime or degrade over long periods.

Process Flow Diagram (PFD)

This diagram outlines the unit operations required for the manufacturing process.



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Figure 2: Industrial Process Flow Diagram (PFD) from raw material charging to final packaging.
[4][5][6][7]

Quality Control & Troubleshooting

Product Specifications

Parameter	Specification	Method
Appearance	White to pale yellow crystalline powder	Visual
Assay	$\geq 99.0\%$	HPLC
Melting Point	105°C – 109°C	Capillary
Loss on Drying	$\leq 0.5\%$	Gravimetric
Residue on Ignition	$\leq 0.1\%$	Gravimetric

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	High solubility in mother liquor.	Ensure MeOH is distilled off before water quench. Cool to 0°C before filtration.
High Impurity (Hydrolysis)	Water in Methanol or Reactor.	Ensure MeOH water content <0.05%. Check reactor pressure/seals.
Color Issues (Red/Brown)	Overheating or excess base.	Strictly control dosing temp <15°C. Ensure stoichiometry does not exceed 1.1 eq.

Safety & Handling (EHS)

- Sodium Methoxide: Highly caustic and moisture sensitive. Contact with water releases heat and methanol. Use full PPE (Face shield, chemical resistant gloves).
- Nitro Compounds: While 2-Methoxy-5-nitropyridine is relatively stable, nitro-aromatics can be energetic. Avoid friction or high heat (>150°C) on the dry powder.
- Methanol: Flammable and toxic. All equipment must be grounded (ATEX/Ex-proof rated).

References

- PubChem.2-Methoxy-5-nitropyridine (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)
- Google Patents.Process for producing 2-Methoxy-5-nitropyridine.[8] (General reference to methodology in similar pyridine derivatives). Available at:
- Organic Chemistry Portal.

) . (Mechanistic grounding). Available at: [\[Link\]](#)

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Sources

- 1. CN109456257B - Preparation method of high-yield 2-chloro-5-nitropyridine - Google Patents [\[patents.google.com\]](#)
- 2. US7256295B2 - Process for producing 2,3-diamino-6-methoxypyridine - Google Patents [\[patents.google.com\]](#)
- 3. 2-Methoxy-5-nitropyridine | C₆H₆N₂O₃ - BuyersGuideChem [\[buyersguidechem.com\]](#)
- 4. CN102040554A - Method for preparing 2-chloro-5-nitropyridine - Google Patents [\[patents.google.com\]](#)
- 5. CN112745259A - One-pot synthesis method for synthesizing 2-hydroxy-5-nitropyridine - Google Patents [\[patents.google.com\]](#)
- 6. CN104447522A - Preparation method of 5-nitro-2-aminopyridine - Google Patents [\[patents.google.com\]](#)
- 7. longdom.org [\[longdom.org\]](#)
- 8. CN111777549A - Synthesis process of 2-methoxy-3-bromo-5-fluoropyridine - Google Patents [\[patents.google.com\]](#)

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